Disperse Red 167: A Comparative Guide to Dyeing Polyester, Nylon, and Acrylic Fibers

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Compound of Interest		
Compound Name:	Disperse Red 167	
Cat. No.:	B1346997	Get Quote

Disperse Red 167, a high-energy monoazo disperse dye, is a prominent choice for coloring synthetic fibers, particularly polyester, owing to its vibrant red hue and good fastness properties. This guide provides a comparative analysis of the dyeing performance of **Disperse Red 167** on three common synthetic fibers: polyester (PET), nylon (polyamide), and acrylic. The information presented herein is intended for researchers, scientists, and professionals in the textile and materials science fields, offering insights into the dye's behavior across different polymeric substrates through experimental data and standardized protocols.

Comparative Dyeing Performance

The efficiency of **Disperse Red 167** dyeing varies significantly across polyester, nylon, and acrylic fibers due to their distinct chemical and physical structures. Polyester, being highly hydrophobic and crystalline, provides an ideal environment for the non-ionic disperse dye molecules to penetrate and get trapped, leading to high color strength and good fastness. Nylon, while also hydrophobic, possesses a more open and less crystalline structure, which can result in lower fastness properties with disperse dyes. Acrylic fibers, on the other hand, are typically dyed with cationic (basic) dyes and show poor affinity for disperse dyes under conventional dyeing conditions.

The following table summarizes the expected performance of **Disperse Red 167** on these three fibers. The data for polyester is based on typical values for high-energy disperse dyes, while the data for nylon and acrylic are inferred from studies using similar disperse dyes, as direct comparative data for **Disperse Red 167** is limited.

Performance Metric	Polyester (PET)	Nylon (Polyamide)	Acrylic
Color Strength (K/S Value)	High	Moderate to High	Low to Medium
Wash Fastness (ISO 105-C06)	Excellent (4-5)	Fair to Good (3-4)	Poor (1-2)
Light Fastness (ISO 105-B02)	Very Good (6-7)	Moderate (4)	Poor (1-2)
Crocking Fastness (ISO 105-X12)	Good (4)	Moderate (3)	Poor (1-2)

Experimental Protocols

To achieve a reliable comparison of the dyeing performance of **Disperse Red 167** on polyester, nylon, and acrylic fibers, the following standardized experimental protocols are recommended.

Fabric Preparation (Scouring)

Before dyeing, all fabric samples should be scoured to remove any impurities, oils, or sizing agents that could interfere with dye uptake.

- Recipe:

    - Non-ionic detergent: 1 g/L

    - Soda ash (Sodium Carbonate): 1 g/L

    - Liquor Ratio: 1:30

- Procedure:

    - Treat the fabric samples in the scouring bath at 60-70°C for 20-30 minutes.

    - Rinse the fabrics thoroughly with hot water, followed by cold water.

    - Allow the fabrics to air dry at room temperature.

Dyeing Process (Exhaust Dyeing)

The dyeing should be carried out in a high-temperature, high-pressure (HTHP) laboratory dyeing machine to ensure optimal conditions for polyester.

- Dye Bath Recipe:

  - **Disperse Red 167**: 2% on weight of fiber (o.w.f.)

  - Dispersing agent: 1 g/L

  - Acetic Acid: to maintain pH 4.5-5.5

  - Liquor Ratio: 1:20

- Procedure for Polyester:

  - Set the dye bath at 60°C and introduce the scoured polyester fabric.

  - Adjust the pH to 4.5-5.5 with acetic acid.

  - Raise the temperature to 130°C at a rate of 2°C/minute.

  - Continue dyeing at 130°C for 60 minutes.

  - Cool the dye bath to 70°C and rinse the dyed fabric.

- Procedure for Nylon:

  - Set the dye bath at 60°C and introduce the scoured nylon fabric.

  - Adjust the pH to 4.5-5.5.

  - Raise the temperature to 100°C at a rate of 1.5°C/minute.

  - Continue dyeing at 100°C for 60 minutes.

  - Cool the dye bath to 70°C and rinse the dyed fabric.

- Procedure for Acrylic:

  - Set the dye bath at 60°C and introduce the scoured acrylic fabric.

  - Adjust the pH to 4.5-5.5.

  - Raise the temperature to 100°C at a rate of 1.5°C/minute.

  - Continue dyeing at 100°C for 60 minutes.

  - Cool the dye bath to 70°C and rinse the dyed fabric.

After-treatment (Reduction Clearing for Polyester)

To improve wash fastness and remove surface dye from polyester, a reduction clearing process is essential.

- Recipe:

  - Sodium Hydrosulfite: 2 g/L

  - Caustic Soda (Sodium Hydroxide): 2 g/L

  - Liquor Ratio: 1:20

- Procedure:

  - Treat the rinsed dyed polyester in the reduction clearing bath at 70-80°C for 20 minutes.

  - Rinse the fabric thoroughly with hot and cold water.

  - Neutralize with a weak acetic acid solution.

  - Rinse again and air dry.

For nylon and acrylic, a simple rinse with hot and cold water after dyeing is typically sufficient for this comparative study, as reduction clearing is generally not as effective or necessary for these fibers when dyed with disperse dyes.
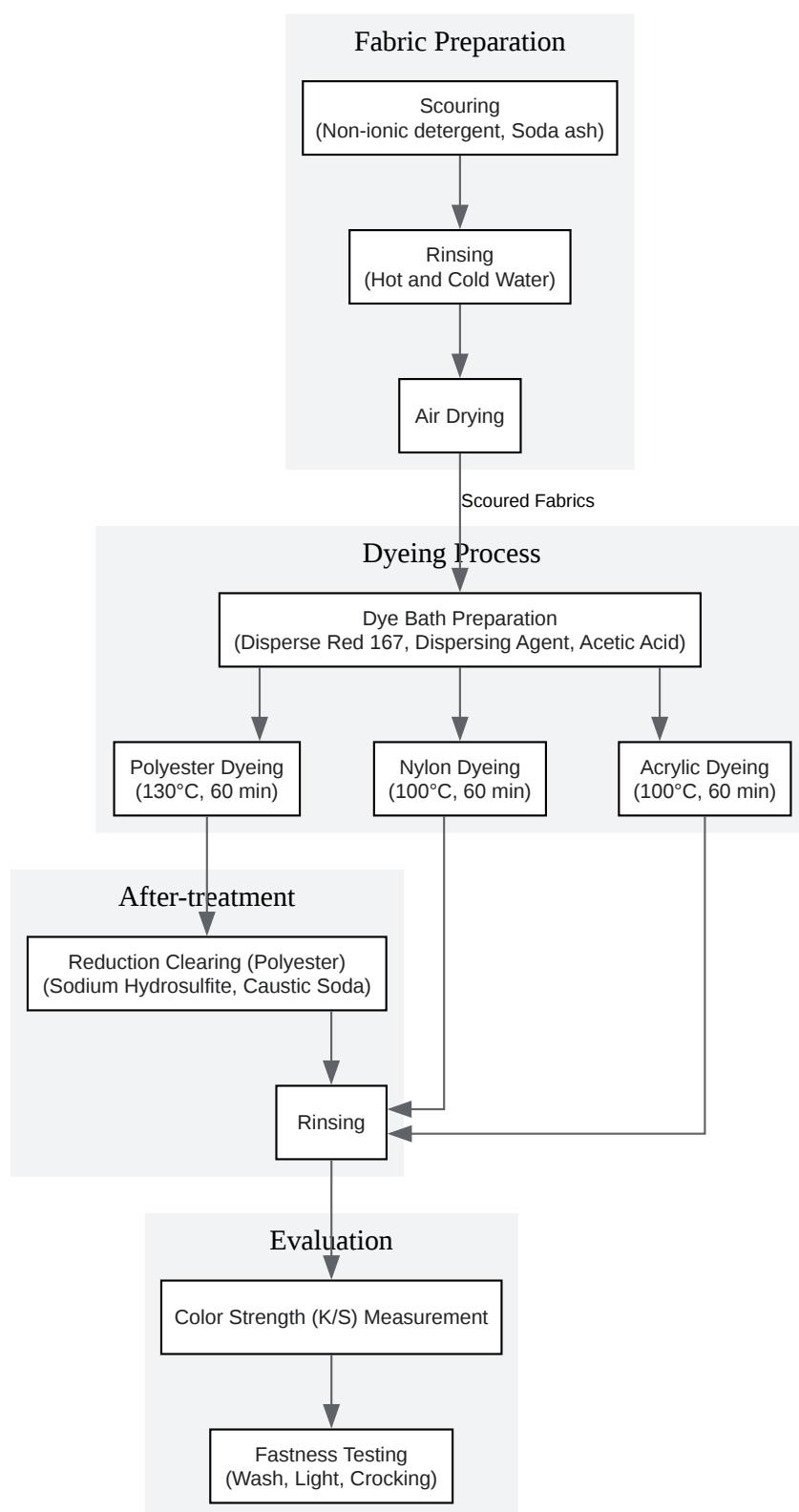
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Fastness Testing

The dyed and after-treated fabric samples should be evaluated for colorfastness according to standardized methods:

- Wash Fastness: ISO 105-C06

- Light Fastness: ISO 105-B02

- Crocking (Rubbing) Fastness: ISO 105-X12

Visualizing the Dyeing Process Workflow

The logical flow of the experimental procedure, from fabric preparation to final evaluation, is crucial for ensuring consistent and reproducible results.

Fabric Preparation

Scouring
(Non-ionic detergent, Soda ash)

↓

Rinsing
(Hot and Cold Water)

↓

Air Drying

Scoured Fabrics

↓

Dyeing Process

Dye Bath Preparation
(Disperse Red 167, Dispersing Agent, Acetic Acid)

Polyester Dyeing
(130°C, 60 min)

Nylon Dyeing
(100°C, 60 min)

Acrylic Dyeing
(100°C, 60 min)

After-treatment

Reduction Clearing (Polyester)
(Sodium Hydrosulfite, Caustic Soda)

↓

Rinsing

Evaluation

Color Strength (K/S) Measurement

↓

Fastness Testing
(Wash, Light, Crocking)

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Experimental workflow for comparative dyeing.

Signaling Pathway of Dye-Fiber Interaction

The interaction between **Disperse Red 167** and the synthetic fibers is primarily governed by physical forces rather than chemical bonds. The process can be visualized as a signaling pathway from the dye in the aqueous phase to its final fixation within the fiber.
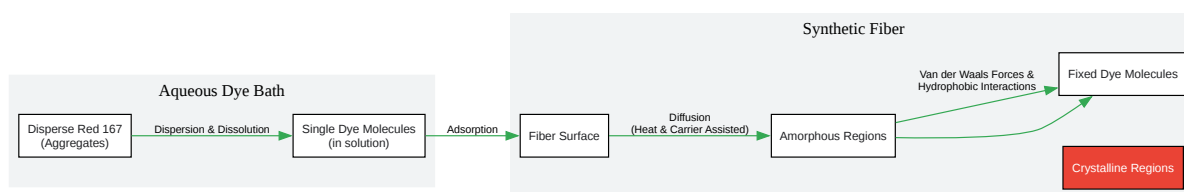
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Mechanism of **Disperse Red 167** uptake by synthetic fibers.

In conclusion, **Disperse Red 167** exhibits superior performance on polyester fibers, characterized by high color strength and good all-around fastness properties. Its suitability for nylon is moderate, with a potential for lower wet fastness. For acrylic fibers, **Disperse Red 167** is generally not recommended for achieving deep, fast shades using conventional dyeing methods. The provided experimental protocols offer a framework for conducting a systematic comparative analysis to quantify these performance differences.

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